

Application of limiting oxygen index (LOI) in polymer flammability testing.

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Application of Limiting Oxygen Index (LOI) in Polymer Flammability Testing

Application Note & Protocol

Introduction

The Limiting Oxygen Index (LOI) is a crucial and widely utilized method for determining the relative flammability of polymers and other materials.^{[1][2]} It quantifies the minimum concentration of oxygen in a controlled oxygen/nitrogen atmosphere that is required to sustain candle-like combustion of a material.^{[1][3]} The LOI value is expressed as a percentage of oxygen.^[1] This test is instrumental in research and development, quality control, and material selection for various industries where fire safety is a critical concern, including electronics, construction, aerospace, and textiles.^{[4][5][6]}

Materials with a higher LOI value are considered less flammable because they necessitate a more oxygen-rich environment to burn.^[5] Generally, materials with an LOI greater than 21% (the approximate oxygen concentration in ambient air) are deemed self-extinguishing under normal conditions.^{[6][7][8]} The test is standardized by methods such as ASTM D2863 and ISO 4589.^{[1][3]}

Principle of the Test

The LOI test involves placing a small, vertically oriented specimen in a transparent glass chimney.[9][10] A controlled mixture of oxygen and nitrogen is introduced from the bottom of the chimney and flows upwards.[9] The top of the specimen is ignited with a flame, and its burning behavior is observed.[4] The concentration of oxygen in the gas mixture is systematically varied until the minimum concentration that just supports sustained combustion is determined.[2][9] This minimum oxygen concentration is the Limiting Oxygen Index.[1]

Factors Influencing LOI Values

Several factors can influence the measured LOI of a polymer:

- Chemical Composition: The inherent chemical structure of the polymer plays a significant role. For instance, aromatic polymers tend to have greater flame resistance than aliphatic polymers.[11] Polymers containing elements like halogens, phosphorus, and nitrogen often exhibit higher LOI values.[5]
- Additives and Fillers: The incorporation of flame retardants, fillers like glass fibers, and other additives can significantly increase a material's LOI.[5][11] Flame retardants can function by releasing inert gases, forming a protective char layer, or chemically interfering with the combustion process.[11]
- Material Density and Cure: A well-cured and denser polymer matrix can lead to a higher char yield upon combustion, which in turn increases the LOI value.[11]
- Temperature: LOI values generally decrease as the ambient temperature increases, as polymers are more likely to decompose and release flammable volatiles at elevated temperatures.[1][11]

Data Presentation: LOI of Common Polymers

The following table summarizes the Limiting Oxygen Index values for a range of common polymers. These values are indicative and can vary based on the specific grade, additives, and processing conditions of the material.

Polymer	LOI (%)	Flammability Classification
Polypropylene (PP)	17.0 - 18.0	Flammable
Polyethylene (PE)	17.0 - 19.0	Flammable
Polybutylene Terephthalate (PBT)	20.0 - 24.0	Flammable
Polyethylene Terephthalate (PET)	21.0 - 25.0	Flammable to Self-Extinguishing
Polyamide (Nylon) 6	23.0 - 26.0	Self-Extinguishing
Polycarbonate (PC)	24.0 - 35.0	Self-Extinguishing
Polyvinyl Chloride (PVC), Rigid	38.0 - 45.0	Self-Extinguishing
Polytetrafluoroethylene (PTFE)	95.0 - 96.0	Non-flammable
With 30% Glass Fiber Reinforcement		
PBT, 30% Glass Fiber	21.0	Self-Extinguishing
PET, 30% Glass Fiber	21.0 - 23.0	Self-Extinguishing
PC, 20-40% Glass Fiber	30.0 - 34.0	Self-Extinguishing
With Flame Retardants		
PC, 20-40% Glass Fiber, Flame Retardant	35.0 - 40.0	Self-Extinguishing

Data compiled from multiple sources.[\[3\]](#)[\[5\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocols

This section outlines a generalized experimental protocol for determining the LOI of a polymer, based on the principles of ASTM D2863 and ISO 4589.

Apparatus

A standard LOI apparatus consists of the following components:[\[9\]](#)[\[14\]](#)[\[15\]](#)

- Test Chimney: A heat-resistant glass column, typically 75 to 100 mm in diameter and at least 450 mm high, mounted vertically on a base.[9][15][16]
- Gas Mixing and Control System: A system of flowmeters or mass flow controllers to precisely meter and mix oxygen and nitrogen gases.[9]
- Specimen Holder: A clamp to hold the test specimen vertically in the center of the chimney. [15]
- Ignition Source: A small flame igniter, typically a tube with a 2 ± 1 mm inner diameter, fueled by propane gas.[9][15]
- Gas Diffuser: A bed of glass beads at the base of the chimney to ensure uniform mixing of the gases before they reach the specimen.[11][17]
- Fume Extraction System: A system to safely remove combustion products from the test area. [15]

Specimen Preparation

- Specimens are typically rectangular bars or strips. Common dimensions are 80-150 mm in length, 10 mm in width, and up to 10.5 mm in thickness.[4][10][12]
- The specimen dimensions should be consistent for a given set of tests to ensure comparability of results.
- Specimens should be conditioned at a standard temperature and humidity (e.g., 23 ± 2 °C and $50 \pm 5\%$ relative humidity) for at least 40 hours prior to testing, as specified in the relevant standards.

Test Procedure

- System Setup:
 - Place the LOI apparatus in a fume hood.
 - Ensure the gas cylinders (oxygen and nitrogen) are properly connected to the control system.

- Verify that the system is free of leaks.
- Specimen Mounting:
 - Secure the conditioned specimen vertically in the specimen holder in the center of the glass chimney.
- Gas Flow Initiation:
 - Establish an initial oxygen concentration. For materials with unknown flammability, a starting concentration of 21% is often used. For materials expected to be flame-retardant, a higher initial concentration may be chosen.
 - Set the total gas flow rate to achieve an upward velocity of 40 ± 2 mm/s through the chimney.[9][15]
- Ignition:
 - Allow the gas to flow for at least 30 seconds to purge the chimney.
 - Introduce the igniter flame to the top of the specimen. The flame should be applied for up to 30 seconds, with brief interruptions every 5 seconds to observe for ignition.[16]
 - Once the specimen ignites, remove the igniter.
- Observation and Data Recording:
 - Observe the burning behavior of the specimen. The criteria for sustained combustion are typically defined as burning for a specified period (e.g., 180 seconds) or the flame consuming a certain length of the specimen (e.g., 50 mm).[9][12][18]
 - Record whether the specimen meets the criteria for sustained combustion at the set oxygen concentration.
- Iterative Determination of LOI:
 - If the specimen sustains combustion, decrease the oxygen concentration in the next trial.

- If the specimen self-extinguishes before meeting the criteria, increase the oxygen concentration in the next trial.
- Continue this iterative process, adjusting the oxygen concentration in small increments (e.g., 0.2-1.0%), until the minimum oxygen concentration that just supports sustained combustion is determined. This is the Limiting Oxygen Index.

Calculation

The Limiting Oxygen Index is calculated using the following formula:

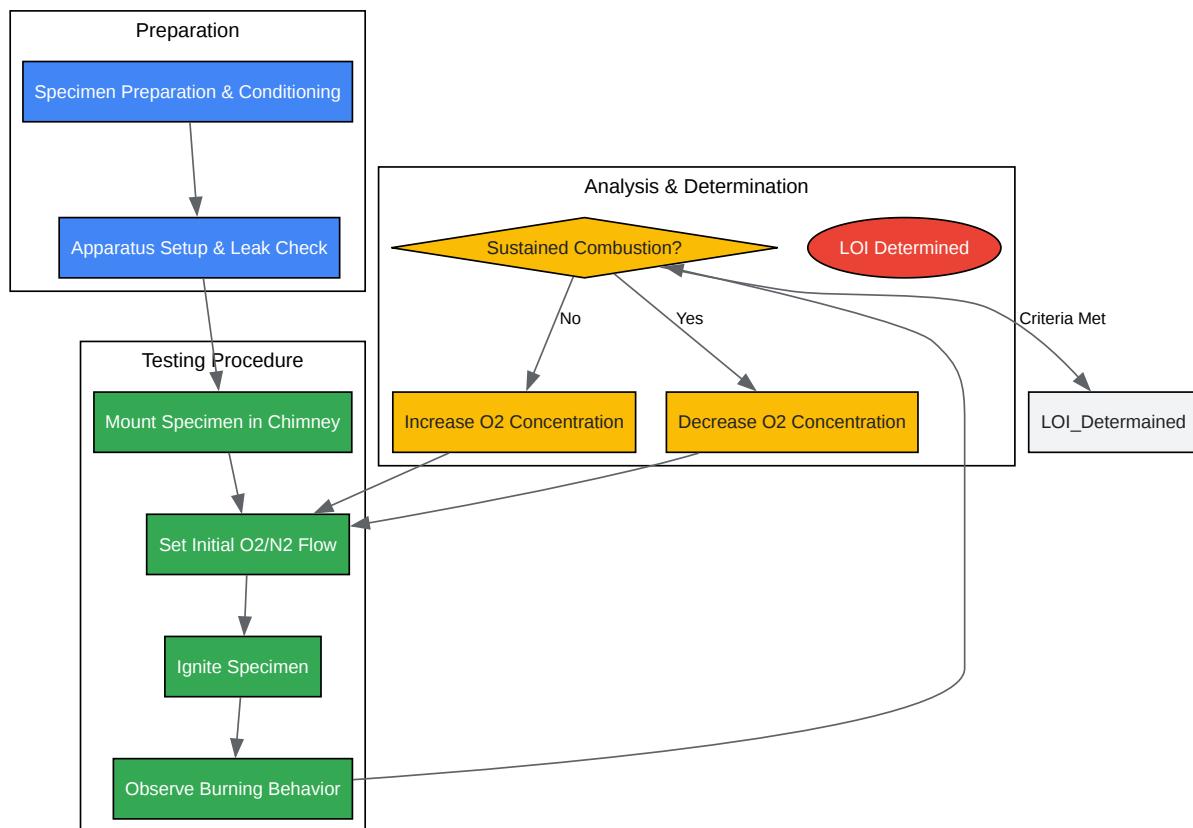
$$\text{LOI (\%)} = [\text{O}_2] / ([\text{O}_2] + [\text{N}_2]) \times 100$$

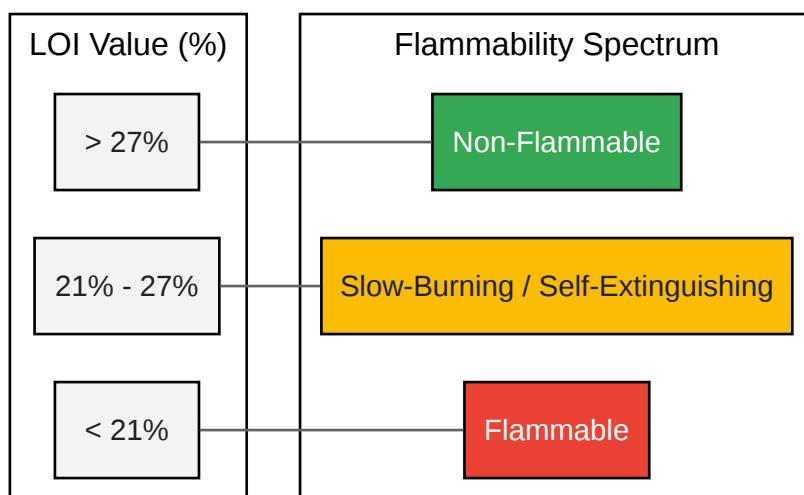
Where:

- $[\text{O}_2]$ is the volumetric flow rate of oxygen.
- $[\text{N}_2]$ is the volumetric flow rate of nitrogen.

Visualizations

Experimental Workflow





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